

# Technical Guide: Determination of the Molecular Weight of Neodymium(III) Oxalate Decahydrate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *neodymium(3+);oxalate;decahydrate*

Cat. No.: *B1143515*

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

## Introduction

This document provides a detailed guide to the calculation of the molecular weight of Neodymium(III) oxalate decahydrate, with the chemical formula  $\text{Nd}_2(\text{C}_2\text{O}_4)_3 \cdot 10\text{H}_2\text{O}$ . The molecular weight is a fundamental property required for accurate stoichiometric calculations in experimental research, chemical synthesis, and formulation development. This guide outlines the methodology, presents the necessary atomic weight data, and provides a final calculated value.

## Methodology for Molecular Weight Calculation

The molecular weight of a compound is determined by summing the atomic weights of all constituent atoms in its chemical formula. The calculation process involves these steps:

- Identify the chemical formula: The formula for Neodymium(III) oxalate decahydrate is  $\text{Nd}_2(\text{C}_2\text{O}_4)_3 \cdot 10\text{H}_2\text{O}$ .
- Determine the count of each element: Enumerate the total number of atoms for each element (Neodymium, Carbon, Oxygen, Hydrogen) within the formula.

- Obtain standard atomic weights: Use the standard atomic weights for each element as provided by the International Union of Pure and Applied Chemistry (IUPAC).
- Calculate the total mass: For each element, multiply its atom count by its atomic weight. The sum of these values yields the molecular weight of the compound, typically expressed in grams per mole ( g/mol ).

## Data Presentation: Atomic and Molecular Weights

The calculation relies on the standard atomic weights of the constituent elements.<sup>[1][2][3][4][5][6]</sup> These values, along with the derived molecular weights for the components and the final compound, are summarized below.

Table 1: Atomic Weight of Constituent Elements

Element	Symbol	Standard Atomic Weight ( g/mol )
Neodymium	Nd	144.242 <sup>[1][3][7][8]</sup>
Carbon	C	12.011
Oxygen	O	15.999 <sup>[2][6][9][10]</sup>
Hydrogen	H	1.008 <sup>[5][11]</sup>

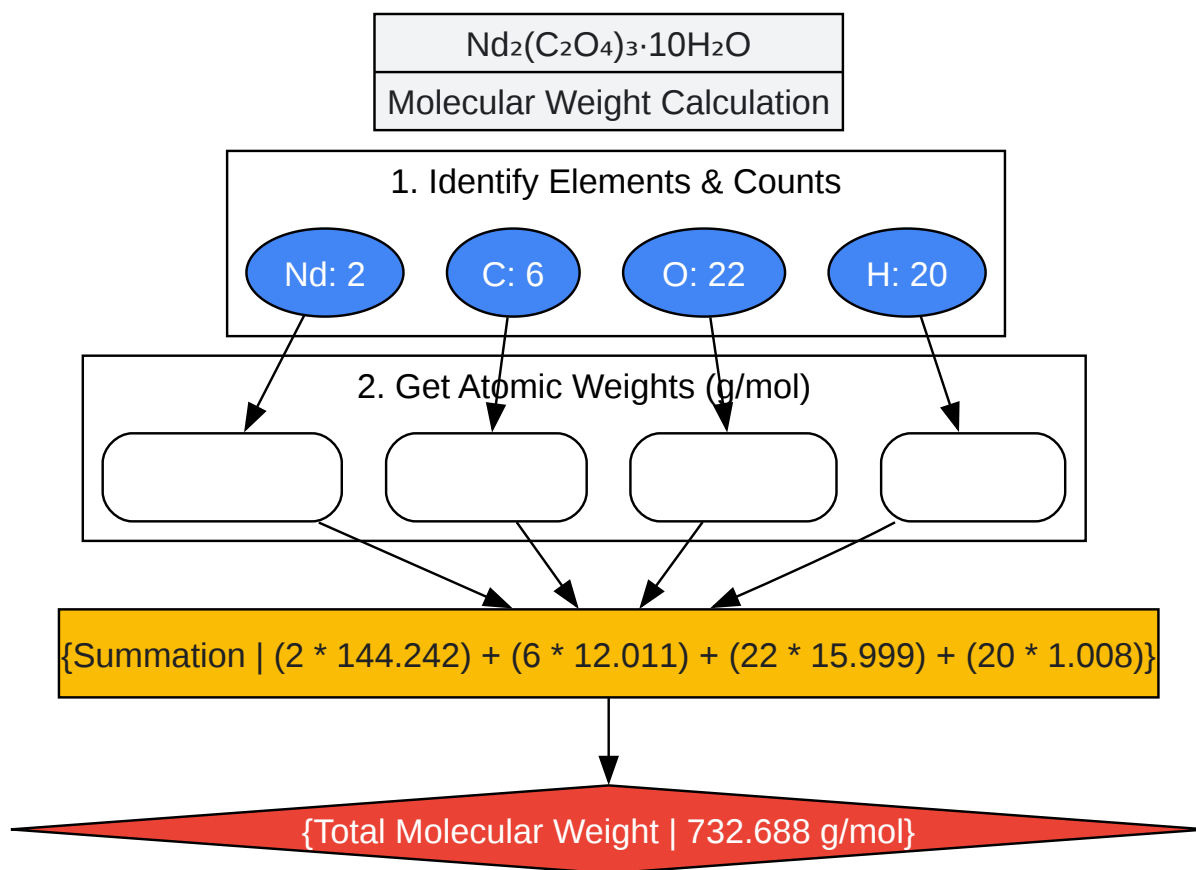
Table 2: Molecular Weight Calculation for  $\text{Nd}_2(\text{C}_2\text{O}_4)_3 \cdot 10\text{H}_2\text{O}$

Component	Formula	Element	Atom Count	Atomic Weight (g/mol)	Subtotal (g/mol)
Neodymium	Nd <sub>2</sub>	Nd	2	144.242	288.484
Oxalate	(C <sub>2</sub> O <sub>4</sub> ) <sub>3</sub>	C	6	12.011	72.066
O	12	15.999	191.988		
Water of Hydration	10H <sub>2</sub> O	H	20	1.008	20.160
O	10	15.999	159.990		
Total	Nd <sub>2</sub> (C <sub>2</sub> O <sub>4</sub> ) <sub>3</sub> ·10H <sub>2</sub> O	732.688			

Based on this calculation, the molecular weight of Neodymium(III) oxalate decahydrate is 732.688 g/mol .

## Visualization of Calculation Workflow

The logical flow of the molecular weight calculation can be visualized as a structured diagram. This diagram illustrates the process from identifying the constituent elements to summing their total mass contributions to arrive at the final molecular weight.



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Neodymium - Wikipedia [en.wikipedia.org]
- 2. Oxygen - Wikipedia [en.wikipedia.org]
- 3. Neodymium | Nd (Element) - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Atomic Weight of Hydrogen | Commission on Isotopic Abundances and Atomic Weights [ciaaw.org]

- 5. Hydrogen - Wikipedia [en.wikipedia.org]
- 6. Oxygen - Element information, properties and uses | Periodic Table [periodic-table.rsc.org]
- 7. byjus.com [byjus.com]
- 8. Neodymium - Element information, properties and uses | Periodic Table [periodic-table.rsc.org]
- 9. princeton.edu [princeton.edu]
- 10. echemi.com [echemi.com]
- 11. quora.com [quora.com]
- To cite this document: BenchChem. [Technical Guide: Determination of the Molecular Weight of Neodymium(III) Oxalate Decahydrate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1143515#molecular-weight-of-nd2-c2o4-3-10h2o]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)